Comparative Cost Analysis of 2-(4-bromophenyl)-N-methylacetamide Synthesis Methods

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Compound of Interest

Compound Name:	*2-(4-bromophenyl)-N-methylacetamide*
CAS No.:	*7713-76-0*
Cat. No.:	*B1269749*

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Introduction

2-(4-bromophenyl)-N-methylacetamide is a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. Its structure, featuring a bromophenyl group and an N-methylated amide, makes it a valuable building block for the synthesis of more complex molecules. The efficient and cost-effective synthesis of this compound is, therefore, a critical consideration for researchers and professionals in drug development and chemical manufacturing.

This guide provides an in-depth comparative analysis of various synthetic routes to **2-(4-bromophenyl)-N-methylacetamide**. We will delve into the experimental methodologies, reagent costs, safety considerations, and environmental impact of each approach to provide a comprehensive framework for selecting the most suitable method based on specific laboratory or industrial needs.

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Synthetic Strategies: An Overview

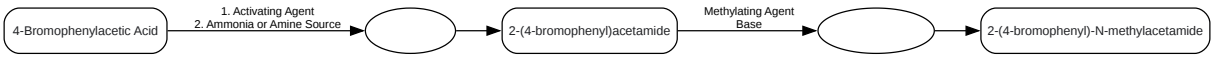
The synthesis of **2-(4-bromophenyl)-N-methylacetamide** can be broadly approached via two primary strategies, each with several variations:

- Route 1: Two-Step Synthesis via an Amide Intermediate. This classic and widely-used approach first involves the synthesis of the intermediate amide, 2-(4-bromophenyl)acetamide, from 4-bromophenylacetic acid. This is followed by the N-methylation of the amide to yield the final product.
- Route 2: One-Pot Synthesis from 4-bromophenylacetic Acid. This more streamlined approach aims to combine the amide formation and N-methylation steps into a single reaction vessel, potentially saving time, resources, and reducing waste.

This guide will dissect these routes, providing detailed protocols and a thorough cost and safety analysis for each.

Route 1: Two-Step Synthesis

This traditional pathway offers robust and well-established procedures. The overall workflow is depicted below.



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Caption: Workflow for the two-step synthesis of **2-(4-bromophenyl)-N-methylacetamide**.

Step 1: Synthesis of 2-(4-bromophenyl)acetamide

The initial step involves the conversion of 4-bromophenylacetic acid to its corresponding primary amide. This can be achieved through several methods, primarily by activating the carboxylic acid.

Method 1A: Acyl Chloride Formation followed by Amination

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This is a highly reliable method that proceeds via a reactive acyl chloride intermediate.

- Experimental Protocol:
  - To a solution of 4-bromophenylacetic acid (1.0 eq) in a suitable solvent such as dichloromethane (DCM) or toluene, add thionyl chloride (1.2 eq) dropwise at 0 °C.
  - The reaction mixture is then heated to reflux for 2-4 hours until the evolution of HCl gas ceases.
  - The excess thionyl chloride and solvent are removed under reduced pressure to yield the crude 4-bromophenylacetyl chloride.
  - The crude acyl chloride is dissolved in an inert solvent like DCM and added dropwise to a cooled (0 °C) concentrated solution of aqueous ammonia or a solution of ammonia gas in an organic solvent.
  - The reaction is stirred for 1-2 hours, after which the solid product is collected by filtration, washed with water, and dried to afford 2-(4-bromophenyl)acetamide.

Method 1B: Direct Amidation using a Coupling Agent

This method avoids the use of the harsh reagent thionyl chloride by employing a coupling agent to facilitate amide bond formation.

- Experimental Protocol:
  - Dissolve 4-bromophenylacetic acid (1.0 eq) and a coupling agent such as N,N'-dicyclohexylcarbodiimide (DCC) (1.1 eq) in a solvent like DCM or tetrahydrofuran (THF).
  - To this solution, add a source of ammonia, such as ammonium chloride (1.2 eq) and a non-nucleophilic base like triethylamine (1.5 eq).
  - The reaction is stirred at room temperature for 12-24 hours.
  - The precipitated dicyclohexylurea (DCU) byproduct is removed by filtration.

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- The filtrate is washed successively with dilute acid, dilute base, and brine, then dried over a drying agent (e.g., Na2SO4), and the solvent is evaporated to yield 2-(4-bromophenyl)acetamide.

Step 2: N-Methylation of 2-(4-bromophenyl)acetamide

The second step involves the methylation of the primary amide. This is typically achieved using a methylating agent in the presence of a base.

Method 2A: Using Dimethyl Sulfate

Dimethyl sulfate is a potent and cost-effective methylating agent.

- Experimental Protocol:
  - To a solution of 2-(4-bromophenyl)acetamide (1.0 eq) in a solvent such as acetone or THF, add a base like potassium carbonate (1.5 eq).
  - Dimethyl sulfate (1.2 eq) is then added dropwise to the suspension at room temperature.
  - The reaction mixture is heated to reflux for 4-6 hours.
  - After cooling, the inorganic salts are filtered off, and the solvent is evaporated.
  - The residue is taken up in an organic solvent (e.g., ethyl acetate), washed with water and brine, dried, and concentrated. The crude product can be purified by recrystallization or column chromatography.

Method 2B: Using Methyl Iodide

Methyl iodide is another common and highly reactive methylating agent.

- Experimental Protocol:
  - In a flask, suspend 2-(4-bromophenyl)acetamide (1.0 eq) and a strong base such as sodium hydride (1.2 eq) in an anhydrous solvent like THF or dimethylformamide (DMF) under an inert atmosphere.

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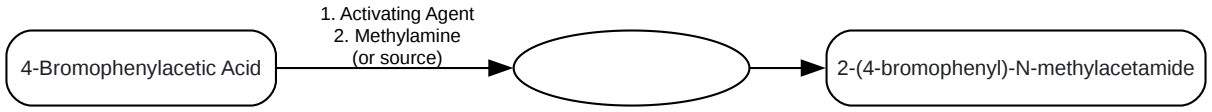
- Stir the mixture at room temperature for 30-60 minutes to form the amide anion.
- Cool the reaction to 0 °C and add methyl iodide (1.2 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 4-8 hours.
- The reaction is carefully quenched with water, and the product is extracted with an organic solvent.
- The organic layer is washed, dried, and concentrated. Purification is typically performed by column chromatography.

Route 2: One-Pot Synthesis

A one-pot synthesis offers the potential for improved efficiency by reducing the number of workup and purification steps.



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Caption: Workflow for the one-pot synthesis of **2-(4-bromophenyl)-N-methylacetamide**.

- Experimental Protocol:
  - To a solution of 4-bromophenylacetic acid (1.0 eq) in a suitable aprotic solvent (e.g., DCM), add a coupling agent like DCC (1.1 eq) or an alternative such as (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) (HATU).
  - After a brief activation period (15-30 minutes), a solution of methylamine (e.g., 40% in water or as a solution in THF) (1.5 eq) is added.
  - The reaction is stirred at room temperature for 8-16 hours.

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- Workup is similar to Method 1B, involving filtration of the urea byproduct (if DCC is used), followed by aqueous washes and solvent evaporation. Purification by chromatography may be necessary.

Comparative Cost Analysis

The following table provides an estimated cost comparison for the synthesis of one mole of **2-(4-bromophenyl)-N-methylacetamide** via the different routes described. Prices are based on bulk chemical supplier data and are subject to change.

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Reagent/Solvent	Route 1A/2A (Thionyl Chloride/DMS)	Route 1A/2B (Thionyl Chloride/MeI)	Route 1B/2A (DCC/DMS)	Route 1B/2B (DCC/MeI)	Route 2 (One-Pot DCC)
4-Bromophenylacetic Acid	~$50-100/kg[1][2][3][4]	~$50-100/kg[1][2][3][4]	~$50-100/kg[1][2][3][4]	~$50-100/kg[1][2][3][4]	~$50-100/kg[1][2][3][4]
Thionyl Chloride	~$2-5/kg[5][6][7][8][9]	~$2-5/kg[5][6][7][8][9]	-	-	-
DCC	-	-	~$10-20/kg[10][11][12]	~$10-20/kg[10][11][12][13]	~$10-20/kg[10][11][12][13]
Ammonia/Methylamine	~$5/L (40% aq. solution)[14][15][16]	~$5/L (40% aq. solution)[17][14][15][16]	~$5/L (40% aq. solution)[17][14][15][16]	~$5/L (40% aq. solution)[17][14][15][16]	~$5/L (40% aq. solution)[17][14][15][16]
Dimethyl Sulfate	~$3-6/kg[18][19][20][21][22]	-	~$3-6/kg[18][19][20][21][22]	-	-
Methyl Iodide	-	~$50-70/kg[23][24][25][26][27]	-	~$50-70/kg[23][24][25][26][27]	-
Estimated Reagent Cost/mole	Low-Moderate	High	Moderate	High	Moderate

Analysis:

From a purely reagent cost perspective, the route utilizing thionyl chloride for amide formation and dimethyl sulfate for N-methylation (Route 1A/2A) is the most economical. The high cost of methyl iodide makes any route involving it significantly more expensive. The use of DCC as a coupling agent offers a milder alternative to thionyl chloride but at a moderately higher cost.

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The one-pot synthesis is cost-competitive with the two-step DCC route in terms of reagents but may offer savings in solvent usage and labor time.

Safety and Environmental Considerations

A critical aspect of process selection is the safety and environmental profile of the chosen synthetic route.

Method Component	Safety Hazards	Environmental Impact
Thionyl Chloride	Highly corrosive, reacts violently with water, releases toxic HCl and SO2 gases.	The byproducts are acidic and require neutralization before disposal.
DCC	Potent skin sensitizer and can cause contact dermatitis.[28][29] The byproduct, dicyclohexylurea (DCU), is a solid waste.	DCU is largely non-hazardous but contributes to the solid waste stream.
Dimethyl Sulfate	Extremely toxic, corrosive, and a probable human carcinogen.[30][31][32][33][34] Exposure can have delayed and severe effects.[30]	It is harmful to aquatic organisms and must be handled and disposed of as hazardous waste.[33]
Methyl Iodide	Highly toxic, a suspected carcinogen, and can cause severe harm upon inhalation, ingestion, or skin absorption.[35][36][37][38][39]	It is volatile and can contaminate soil and water, posing risks to ecosystems.[35] Proper disposal is crucial.[35]
Sodium Hydride	Highly flammable and reacts violently with water to produce flammable hydrogen gas. Must be handled under anhydrous conditions.	The quenching process generates hydrogen gas, which needs to be safely vented.

Analysis:

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The most cost-effective route (Thionyl Chloride/Dimethyl Sulfate) is also the most hazardous. The use of dimethyl sulfate, in particular, requires stringent safety protocols due to its high toxicity and carcinogenicity.[30][31][32][33][34] Methyl iodide also poses significant health risks.[35][36][37][38][39] The routes involving DCC are generally safer from a reagent-handling perspective, although DCC is a known sensitizer.[28][29] The one-pot approach may reduce overall exposure to hazardous materials by minimizing handling and transfers.

Conclusion and Recommendations

The choice of the optimal synthesis method for **2-(4-bromophenyl)-N-methylacetamide** depends on a careful balance of cost, safety, and available equipment.

- For large-scale industrial production where cost is the primary driver and appropriate engineering controls and safety measures are in place, the two-step synthesis using thionyl chloride and dimethyl sulfate (Route 1A/2A) is the most economically viable. The significant hazards associated with this route, however, cannot be overstated and demand rigorous safety protocols.

- For laboratory-scale synthesis and in environments where safety is paramount, the use of DCC as a coupling agent is recommended. While more expensive, it avoids the highly toxic and corrosive thionyl chloride. For the methylation step, if the higher cost can be justified, less hazardous alternatives to dimethyl sulfate and methyl iodide should be considered if available. The one-pot DCC-mediated synthesis (Route 2) is an attractive option for its operational simplicity and potential for reduced waste and exposure.

- The use of methyl iodide is generally discouraged unless necessary for specific reaction conditions, due to its high cost and significant safety concerns.

Ultimately, a thorough risk assessment should be conducted for any chosen method, taking into account the specific laboratory or plant conditions, personnel expertise, and waste disposal capabilities.

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